

A Comparative Guide to the Spectroscopic Data of Decane Isomers

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-isopropylpentane

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This guide provides an objective comparison of the spectroscopic data for n-decane and several of its branched isomers. The presented data, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), is intended to aid in the structural elucidation and differentiation of these closely related alkanes.

Introduction

Decane (C₁₀H₂₂), a saturated hydrocarbon, exists as 75 structural isomers.^{[1][2][3]} While sharing the same molecular formula, these isomers exhibit distinct physical and chemical properties arising from their unique atomic arrangements. Spectroscopic techniques are indispensable for distinguishing between these isomers. This guide focuses on a comparative analysis of the ¹H NMR, ¹³C NMR, IR, and Mass Spectral data for n-decane and a selection of its branched-chain isomers.

Spectroscopic Data Comparison

The following tables summarize key spectroscopic data for n-decane and some of its representative isomers. These datasets provide a basis for identifying structural motifs and differentiating between the isomers.

Table 1: ¹H NMR Spectroscopic Data of Selected Decane Isomers

Isomer	Chemical Shift (δ) ppm	Multiplicity	Assignment
n-Decane	~0.88	Triplet	-CH ₃
~1.26	Multiplet	-(CH ₂) ₈ -	
2-Methylnonane[4][5]	~0.86	Doublet	-CH(CH ₃) ₂
~0.88	Triplet	-CH ₂ CH ₃	
~1.25	Multiplet	-(CH ₂) ₆ -	
~1.50	Multiplet	-CH(CH ₃) ₂	
3-Methylnonane[3][6]	~0.85	Triplet	-CH ₂ CH ₃
~0.88	Triplet	-CH(CH ₂ CH ₃)CH ₃	
~1.25	Multiplet	-(CH ₂) ₅ - and -CH-	
~1.35	Multiplet	-CH ₂ CH(CH ₃)-	
3,3-Dimethyloctane[7][8][9]	~0.83	Singlet	-C(CH ₃) ₂
~0.89	Triplet	-CH ₂ CH ₃	
~1.22	Multiplet	-(CH ₂) ₄ -	
~1.25	Quartet	-CH ₂ C(CH ₃) ₂	

Note: ¹H NMR spectra of alkanes often exhibit significant signal overlap in the 1.0-1.5 ppm region, making precise assignment challenging without advanced techniques like 2D NMR.

Table 2: ¹³C NMR Spectroscopic Data of Selected Decane Isomers

Isomer	Chemical Shift (δ) ppm
n-Decane	14.1, 22.7, 29.3, 29.6, 31.9
2-Methylnonane[1][4]	14.1, 22.7, 22.8, 27.1, 29.6, 29.9, 31.9, 36.8, 39.2
3-Methylnonane[6][10]	11.2, 14.1, 19.4, 22.8, 26.8, 29.6, 30.0, 32.1, 33.7, 36.6
3,3-Dimethyloctane[7][8]	8.2, 14.2, 23.3, 26.3, 26.9, 32.4, 33.1, 37.1, 43.1

Table 3: Key IR Absorption Bands of Decane Isomers

Isomer	C-H Stretching (cm^{-1})	C-H Bending (cm^{-1})
n-Decane	~2955, ~2924, ~2854	~1467, ~1378
2-Methylnonane[4]	~2956, ~2923, ~2855	~1466, ~1378
3,3-Dimethyloctane[11]	~2957, ~2925, ~2856	~1467, ~1377

Note: The IR spectra of alkanes are generally similar, characterized by strong C-H stretching and bending vibrations. The "fingerprint region" (below 1500 cm^{-1}) can show minor differences between isomers.

Table 4: Major Mass Spectral Fragments (m/z) of Selected Decane Isomers

Isomer	Molecular Ion (M^+)	Key Fragment Ions (m/z)
n-Decane	142	113, 99, 85, 71, 57, 43
2-Methylnonane[12]	142	127, 85, 71, 57, 43
3-Methylnonane[13]	142	113, 99, 71, 57, 43
3,3-Dimethyloctane[11]	142	113, 99, 85, 71, 57, 43

Note: The molecular ion peak for alkanes can be weak or absent. Fragmentation patterns are influenced by the stability of the resulting carbocations, with branching leading to characteristic

fragmentation.

Experimental Protocols

While specific experimental parameters for the cited data are not available, the following sections describe generalized protocols for acquiring spectroscopic data for alkane isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for the structural elucidation of decane isomers.

Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the alkane sample in about 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- **^1H NMR Acquisition:**
 - Acquire a one-dimensional ^1H NMR spectrum.
 - Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
 - Typical parameters include a spectral width of 200-220 ppm, a relaxation delay of 2-5 seconds, and a larger number of scans compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shifts using the TMS signal.

Infrared (IR) Spectroscopy

Objective: To identify the characteristic vibrational modes of C-H bonds in decane isomers.

Methodology:

- Sample Preparation:
 - Neat Liquid: Place a drop of the liquid alkane sample between two salt plates (e.g., NaCl or KBr).
 - Attenuated Total Reflectance (ATR): Place a drop of the liquid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder or clean ATR crystal.
 - Record the sample spectrum over a typical range of 4000-400 cm^{-1} .
 - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of decane isomers.

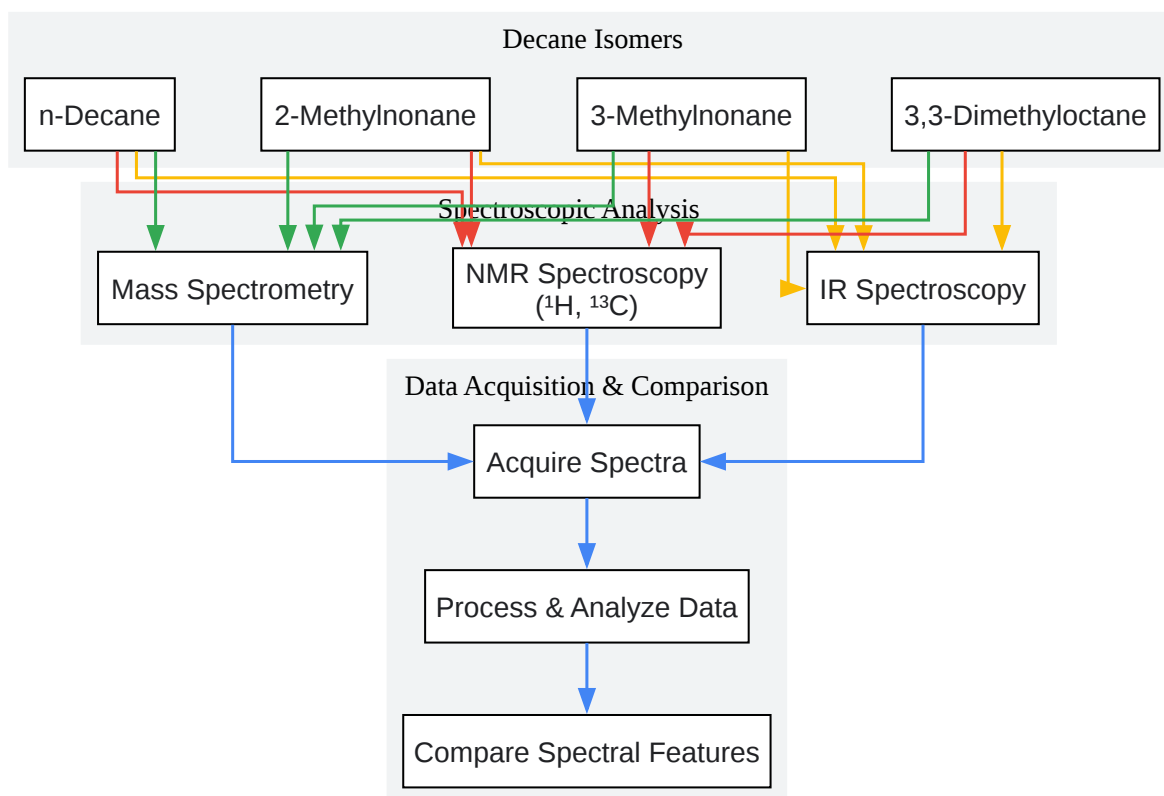
Methodology:

- Sample Introduction: Introduce a small amount of the volatile alkane sample into the mass spectrometer, often via a gas chromatography (GC) system for separation of isomers.
- Ionization: Utilize Electron Ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).

- Detection: Detect the ions and record their relative abundance.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak (if present) and the characteristic fragment ions.

Workflow and Data Relationships

The following diagram illustrates the general workflow for the spectroscopic analysis and comparison of decane isomers.



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Caption: Workflow for Spectroscopic Comparison of Decane Isomers.

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